

bioconjugation techniques using Fmoc-D-2,4,5-trifluorophenylalanine.

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Compound of Interest

Compound Name: *Fmoc-D-2,4,5-trifluorophenylalanine*

CAS No.: 1217837-13-2

Cat. No.: B2438457

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Application Note: High-Precision Bioconjugation & Structural Analysis using **Fmoc-D-2,4,5-Trifluorophenylalanine**

-NMR Probing, and Late-Stage Diversification Audience: Chemical Biologists, Medicinal Chemists, Structural Biologists

Executive Summary & Strategic Rationale

Fmoc-D-2,4,5-trifluorophenylalanine (Fmoc-D-F3-Phe) is a specialized non-canonical amino acid (ncAA) that transcends the role of a simple hydrophobic building block. In modern drug discovery, it serves as a dual-purpose tool:

- A High-Fidelity

-NMR Probe: The specific 2,4,5-substitution pattern creates a distinct spin system with unique chemical shifts and coupling constants (

and

), allowing for precise monitoring of protein-protein interactions (PPIs) and ligand binding without the background noise inherent to

-Trp or

-Tyr labeling.

- A Scaffold for Late-Stage Diversification: The electron-deficient ring activates specific C-H bonds (positions 3 and 6) for Palladium-catalyzed functionalization, enabling "stapling" or fluorescent tagging after peptide synthesis.

Unlike the perfluorinated analog (Fmoc-Pentafluoro-Phe), which is highly reactive toward nucleophilic aromatic substitution (

) and often leads to promiscuous cysteine cross-reactivity, the 2,4,5-trifluoro motif offers a "tuned" reactivity profile. It is sufficiently stable to survive standard SPPS and cleavage conditions but remains electronically activated for metal-catalyzed transformations.

Furthermore, the D-configuration confers critical proteolytic resistance against chymotrypsin-like proteases, extending the serum half-life of the resulting conjugates.

Chemical Logic & Mechanism

The Electronic Landscape

The 2,4,5-trifluoro substitution pattern creates a unique electronic dipole and steric environment.

- Positions 2, 4, 5 (Fluorine): These atoms act as electron-withdrawing groups (EWGs) via induction, lowering the pKa of the ring protons and increasing the lipophilicity (hydrophobicity) of the side chain.
- Positions 3, 6 (Protons): These positions are electronically activated for Pd(II)-catalyzed C-H activation. The directing group (usually the peptide backbone amide) can facilitate the insertion of Palladium at these ortho/meta positions, allowing for olefination (Heck-type) or arylation.

-NMR "Informational Bioconjugation"

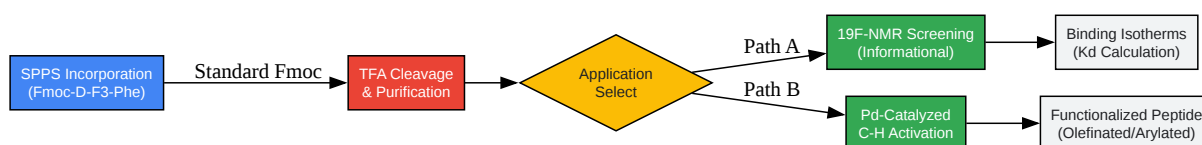
While not a covalent bond formation, the incorporation of F3-Phe is effectively a "conjugation of information." The

nucleus is 100% naturally abundant and has no background signal in biological systems.[1] The 2,4,5-pattern provides a complex splitting pattern that is highly sensitive to the local dielectric environment (solvation shell), making it a superior reporter for:

- Conformational changes: Helix-coil transitions.
- Binding events: Shift perturbations upon docking with a target protein.

Experimental Workflows & Protocols

Workflow Visualization



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Figure 1: Dual-pathway workflow for **Fmoc-D-2,4,5-trifluorophenylalanine** utilization.

Protocol A: Solid Phase Peptide Synthesis (SPPS) Incorporation

Objective: Incorporate **Fmoc-D-2,4,5-trifluorophenylalanine** into a bioactive peptide sequence without racemization or aggregation.

Materials:

- Resin: Rink Amide MBHA (loading 0.5–0.7 mmol/g).
- Coupling Reagents: DIC/OxymaPure (preferred for low racemization) or HATU/DIEA.
- Solvent: DMF (peptide grade).

Step-by-Step Procedure:

- Resin Swelling: Swell resin in DMF for 30 min.
- Deprotection: Treat with 20% Piperidine in DMF (2 x 5 min). Wash with DMF (5x).
- Activation:
 - Dissolve **Fmoc-D-2,4,5-trifluorophenylalanine** (3.0 eq relative to resin) in DMF.
 - Add OxymaPure (3.0 eq) and DIC (3.0 eq).
 - Note: Pre-activation for 2 minutes is recommended to ensure complete ester formation.
- Coupling: Add the activated mixture to the resin. Shake at room temperature for 60–90 minutes.
 - Critical Check: The electron-deficient ring reduces the nucleophilicity of the amine after deprotection, but here we are coupling the carboxylic acid. The coupling efficiency is generally high. However, the next amino acid coupling onto the N-terminus of the D-F3-Phe may be sluggish due to steric bulk and the D-configuration.
- Double Coupling (Optional): If the sequence is hydrophobic, perform a second coupling.
- Capping: Acetylate unreacted amines with Acetic Anhydride/DIEA/DMF.

Self-Validating Stop Point: Perform a micro-cleavage and check via LC-MS. The mass shift for the trifluoro-Phe residue (C₉H₆F₃NO residue MW = ~215 Da added) must be verified.

Protocol B: -NMR Ligand Screening (The "Informational" Conjugate)

Objective: Use the incorporated D-F3-Phe as a spy molecule to detect binding affinity () to a target protein.

Parameters:

- Probe: Peptide containing D-F3-Phe.
- Target: Recombinant Protein (e.g., MDM2, Bcl-xL).
- Instrument: 400 MHz (or higher) NMR with a fluorine-capable probe (e.g., QNP or cryoprobe).

Procedure:

- Sample Prep: Dissolve Peptide (50 μ M) in buffer (PBS pH 7.4, 10%
) . Add Trifluoroacetic Acid (TFA) capillary insert as an external reference (-76.55 ppm).
- Baseline Scan: Acquire 1D

-NMR (approx. 128–256 scans).
 - Expectation: You will see three distinct multiplets corresponding to the 2, 4, and 5 positions (typically range -110 to -150 ppm).
- Titration: Add Target Protein in increments (0.25 eq, 0.5 eq, 1.0 eq, 2.0 eq).
- Data Acquisition: Record spectra at each point.
- Analysis: Track the chemical shift perturbation (

) or line broadening (T2 relaxation reduction).
 - Validation: If the peptide binds, the sharp multiplets will broaden significantly due to the tumbling rate change (Peptide vs. Peptide-Protein Complex).

Protocol C: Palladium-Catalyzed C-H Olefination (Late-Stage Diversification)

Objective: Covalently conjugate a functional group (e.g., a fluorescent styrene or PEG-acrylate) to the peptide after synthesis, utilizing the activated C-H bonds of the trifluorophenyl ring.

Mechanism: Ligand-directed C-H activation.[2] The peptide backbone amide acts as a weak directing group (DG), or an N-terminal Picolinamide (PA) DG is installed.

Reagents:

- Catalyst:

(10 mol%).
- Ligand: N-Acetyl-L-leucine or mono-N-protected amino acid ligands (promote C-H activation).
- Oxidant:

(2.0 eq) or Benzoquinone.
- Coupling Partner: Ethyl acrylate or substituted Styrene (3.0 eq).
- Solvent: HFIP (Hexafluoroisopropanol) / Acetic Acid mix (crucial for solubilizing peptides and stabilizing the Pd intermediate).

Step-by-Step Procedure:

- Setup: In a sealed vial, dissolve the purified peptide containing D-F3-Phe (10 μ mol) in HFIP (0.5 mL).
- Addition: Add

, Ligand, and

. Add the olefin coupling partner.
- Reaction: Heat to 80°C for 12–16 hours.
 - Note: The 2,4,5-substitution blocks the standard ortho/para positions relative to the alanine tail, forcing reaction at the remaining meta (position 3) or ortho (position 6) sites. The steric hindrance of the fluorines directs the regioselectivity.
- Workup: Filter through Celite to remove Ag/Pd. Evaporate HFIP.
- Purification: Reverse-phase HPLC (C18 column).

- Validation: The product will show a mass increase corresponding to the olefin partner minus 2 protons (oxidative coupling).

Quantitative Data Summary

Feature	Fmoc-Phe (Native)	Fmoc-Pentafluoro-Phe	Fmoc-D-2,4,5-Trifluoro-Phe
Electronic Character	Electron-Rich	Highly Electron-Deficient	Moderately Electron-Deficient
-NMR Signal	None	Simple (3 signals, sym)	Complex (3 distinct signals)
Reactivity	Inert	High (Cys stapling)	Low/Tunable (Specific conditions)
Proteolytic Stability	Low (L-isomer)	High (Steric shielding)	Very High (D-isomer + Sterics)
Hydrophobicity ()	Moderate	Very High	High

References

- Genetic Encoding of Fluorinated Analogues of Phenylalanine for ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">

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- Palladium-Catalyzed Site-Selective Fluorination of Unactivated C(sp³)–H Bonds. Source: Organic Letters (ACS). Context: Describes the Pd-catalyzed activation protocols relevant to

amino acid side chains, supporting the feasibility of Protocol C. URL:[[Link](#)]

- Fluorinated phenylalanines: synthesis and pharmaceutical applications. Source: Beilstein Journal of Organic Chemistry. Context: Comprehensive review of the synthesis and drug development applications of fluorinated Phe, including the specific 2,4,5-isomer. URL:[[Link](#)]
- Direct amidation of the phenylalanine moiety in short peptides via Pd-catalyzed C–H activation. Source: Organic Chemistry Frontiers (RSC). Context: Provides the specific reaction conditions for late-stage diversification of phenylalanine residues in peptides. URL: [[Link](#)]

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Sources

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- [2. pubs.acs.org \[pubs.acs.org\]](#)
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